Application Note: Preparation and Experimental Formulation of Gaboxadol Hydrobromide (THIP HBr)

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Compound of Interest

Compound Name:	*Gaboxadol Hydrobromide*
CAS No.:	*65202-63-3*
Cat. No.:	*B14476944*

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Target Audience: Neuropharmacologists, Electrophysiologists, and Drug Development Scientists Document Type: Standard Operating Procedure & Technical Guide

Introduction & Pharmacological Profile

Gaboxadol, widely known in the literature as THIP (4,5,6,7-tetrahydroisoxazolo[5,4-c]pyridin-3-ol), is a conformationally restricted analog of the naturally occurring compound muscimol. As a Senior Application Scientist, I frequently see researchers struggle with inconsistent electrophysiological or behavioral data due to improper handling of this compound.

Unlike classical benzodiazepines that target synaptic receptors, Gaboxadol is a highly selective, systemically active agonist for extrasynaptic

-subunit-containing

receptors (specifically

and

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configurations)[1]. The hydrobromide (HBr) salt form (CAS: 65202-63-3) is specifically engineered to maximize aqueous solubility, making it highly advantageous for both in vitro perfusion and in vivo dosing without the confounding toxicities of organic solvents[2].



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Fig 1. Mechanism of action of Gaboxadol on extrasynaptic GABA-A receptors.

Physicochemical Data Summary

Accurate molarity calculations require using the correct molecular weight for the Hydrobromide salt, not the freebase.

Table 1: Physicochemical Profile & Solubility Matrix

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Property / Solvent	Value / Limit	Causality & Experimental Notes
Molecular Weight	221.05 g/mol	Calculated as Freebase (140.14) + HBr (80.91).
CAS Number	65202-63-3	Specific to the Hydrobromide salt[2].
ddH_2O Solubility	~23 mg/mL (~104 mM)	Highly soluble. Sonication is recommended to break transient micro-aggregates[3].
DMSO Solubility	~50 mg/mL (~226 mM)	Hygroscopic nature of DMSO can precipitate the compound if not freshly opened[3].
Storage (Powder)	Room Temp / 4°C	Store desiccated. The HBr salt is hygroscopic and will absorb atmospheric moisture[4].

Experimental Preparation Workflows

The following protocols are designed as self-validating systems. Every step includes a physical or visual checkpoint to ensure the integrity of the active pharmaceutical ingredient (API) before it reaches your biological model.

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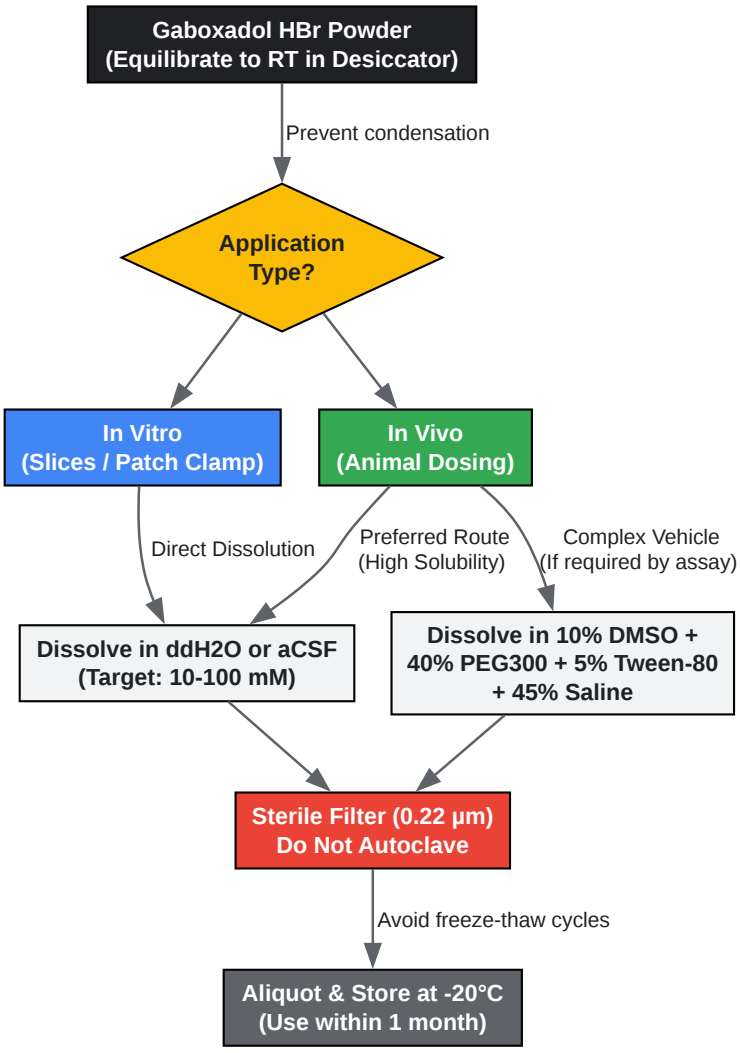

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Fig 2. Step-by-step decision matrix and workflow for Gaboxadol HBr preparation.

Protocol A: In Vitro Aqueous Stock Preparation (10 mM)

For patch-clamp electrophysiology or cell culture assays, an aqueous stock is strictly preferred to prevent DMSO-induced membrane fluidization.

Causality Note: We prepare a 10 mM stock because it allows for a 1:10,000 dilution into artificial cerebrospinal fluid (aCSF) to reach a standard 1 µM working concentration, which is sufficient to induce robust tonic

-mediated currents without off-target effects[3].

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- Equilibration: Remove the Gaboxadol HBr vial from storage and let it equilibrate to room temperature in a desiccator for 30 minutes. Why? Opening a cold vial causes immediate condensation, altering the mass of the hygroscopic powder and degrading the compound[3].
- Weighing: Weigh exactly 2.21 mg of Gaboxadol HBr.
- Dissolution: Add 1.0 mL of sterile, double-distilled water (ddH_2O).
- Sonication: Place the tube in an ultrasonic water bath for 2–5 minutes. Why? While highly soluble, localized saturation can occur. Sonication provides the kinetic energy required to disrupt solute-solute bonds rapidly[3].
- Validation Check: Hold the tube against a dark background under a bright light. The solution must be 100% optically clear. Any turbidity indicates incomplete dissolution.
- Sterilization: Pass the solution through a 0.22 µm PES (Polyethersulfone) syringe filter. Why? Gaboxadol cannot be autoclaved due to thermal degradation. PES is chosen over nylon due to its low protein/drug-binding characteristics.
- Storage: Aliquot into 50 µL volumes and freeze at -20°C. Solutions are stable for up to 1 month at -20°C, or 6 months at -80°C[3].

Protocol B: In Vivo Formulation (Oral / IP Injection)

Gaboxadol exhibits excellent blood-brain barrier (BBB) permeability and oral bioavailability (up to 110% in some rodent models)[5],[3].

For standard in vivo dosing (e.g., 5.0 mg/kg), you can dissolve the compound directly in sterile 0.9% Saline. However, if your experimental design requires co-administration with lipophilic drugs, you must use a complex vehicle.

Complex Vehicle Formulation (Protocol 1 from MedChemExpress): This yields a clear solution of

2.5 mg/mL.

- Master Stock: Prepare a 25.0 mg/mL master stock of Gaboxadol HBr in 100% anhydrous DMSO.

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- Sequential Addition (Critical Step): To prepare 1 mL of working solution, you must add solvents in the exact order below to prevent precipitation[3]:
  - Add 100 µL of the DMSO stock to a clean tube.
  - Add 400 µL of PEG300. Vortex thoroughly. Causality: PEG300 acts as a co-solvent to bridge the polarity gap between DMSO and aqueous phases.
  - Add 50 µL of Tween-80. Vortex thoroughly. Causality: Tween-80 acts as a surfactant to prevent micelle crash-out.
  - Add 450 µL of 0.9% Saline dropwise while vortexing.
- Validation Check: The final solution (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) must be entirely clear.

Alternative Oral Dosing (Drinking Water): In long-term neurodevelopmental studies (e.g., Rett Syndrome models), Gaboxadol is often administered continuously via drinking water at ~6 mg/kg/day[6].

- Calculation: For a 25g mouse consuming ~3 mL of water daily, dissolve Gaboxadol HBr directly into the drinking water at a concentration of 0.05 mg/mL. Replace water every 3-4 days to prevent bacterial growth and compound hydrolysis.

Troubleshooting & Stability

- Loss of Efficacy In Vitro: If tonic currents diminish over time, check your DMSO age. Hygroscopic DMSO absorbs water, leading to the hydrolysis of the isoxazolo ring over long-term storage. Always use freshly opened, anhydrous DMSO for master stocks[3].
- pH Sensitivity: If preparing highly concentrated stocks (>50 mg/mL) in DMSO, the solution may resist dissolution. Adjusting the micro-environment pH to ~3.0 with trace amounts of HCl can force dissolution, though this is rarely necessary for the highly soluble HBr salt[1],[3].

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